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Technical Support Center: Mitigating Side Effects of Oxyphenonium Bromide in Preclinical Studies

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Compound of Interest		
Compound Name:	Oxyphenonium Bromide	
Cat. No.:	B1678121	Get Quote

This technical support center is designed for researchers, scientists, and drug development professionals utilizing **Oxyphenonium Bromide** in preclinical studies. It provides targeted troubleshooting guides and frequently asked questions (FAQs) to address common challenges related to its anticholinergic side effects.

Introduction to Oxyphenonium Bromide

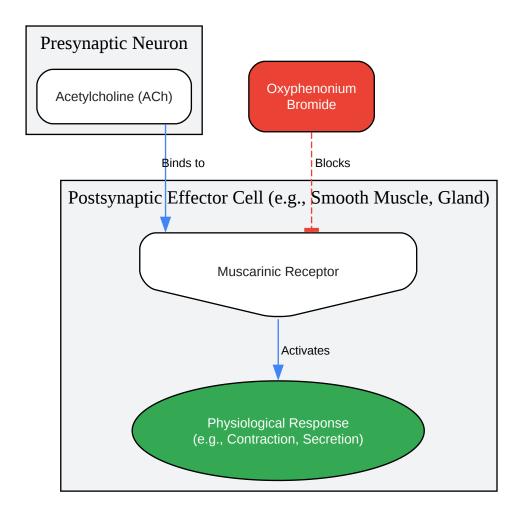
Oxyphenonium bromide is a synthetic quaternary ammonium compound that acts as a competitive antagonist at muscarinic acetylcholine receptors.[1][2] Its primary therapeutic action is the relaxation of smooth muscle and reduction of secretions in the gastrointestinal, urinary, and respiratory tracts.[1][2] Due to its quaternary ammonium structure, it is poorly absorbed systemically and has a limited ability to cross the blood-brain barrier, which reduces the likelihood of central nervous system (CNS) side effects compared to tertiary amine anticholinergics.[3] However, its peripheral anticholinergic activity can lead to a range of side effects that may impact experimental outcomes.

Mechanism of Action: Signaling Pathway

The primary mechanism of **Oxyphenonium Bromide** is the blockade of muscarinic acetylcholine receptors, preventing the physiological actions of acetylcholine.

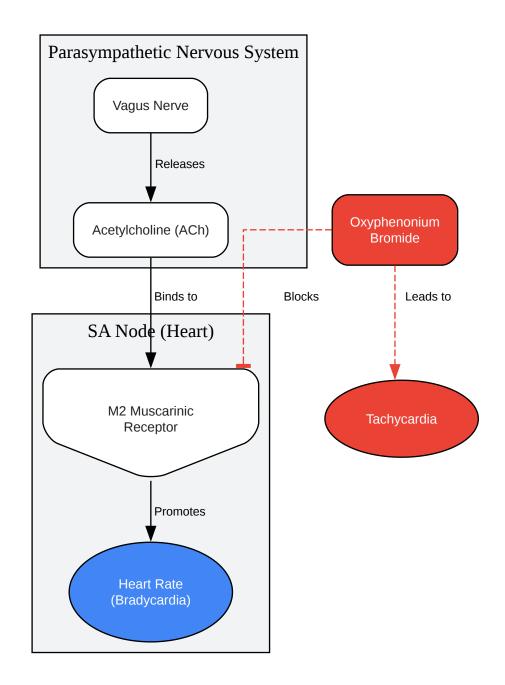


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References



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- 3. ANTICHOLINERGICS Possible Long-Term Health Effects of Short-Term Exposure to Chemical Agents NCBI Bookshelf [ncbi.nlm.nih.gov]
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